

SU4984 Solubility & Solution Preparation

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Compound Focus: su4984

Cat. No.: S548013

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SU4984 is most commonly dissolved in **DMSO** to create concentrated stock solutions. The table below summarizes key solubility data and preparation details from commercial suppliers.

Property	Details
Recommended Solvent	DMSO (for stock solutions) [1] [2] [3]
Typical Stock Concentration	10-50 mg/mL in DMSO [1] [2]
Solubility in DMSO	~50 mg/mL (approx. 150 mM) [1] [2]
Molecular Weight	333.38 g/mol [1] [2] [3]
Storage	Powder: -20°C; Stock solution: -80°C (long-term), -20°C (short-term, protect from light) [1] [2]

Experimental Protocols

Preparing a 10 mM DMSO Stock Solution

This is a standard concentration used for *in vitro* cellular assays.

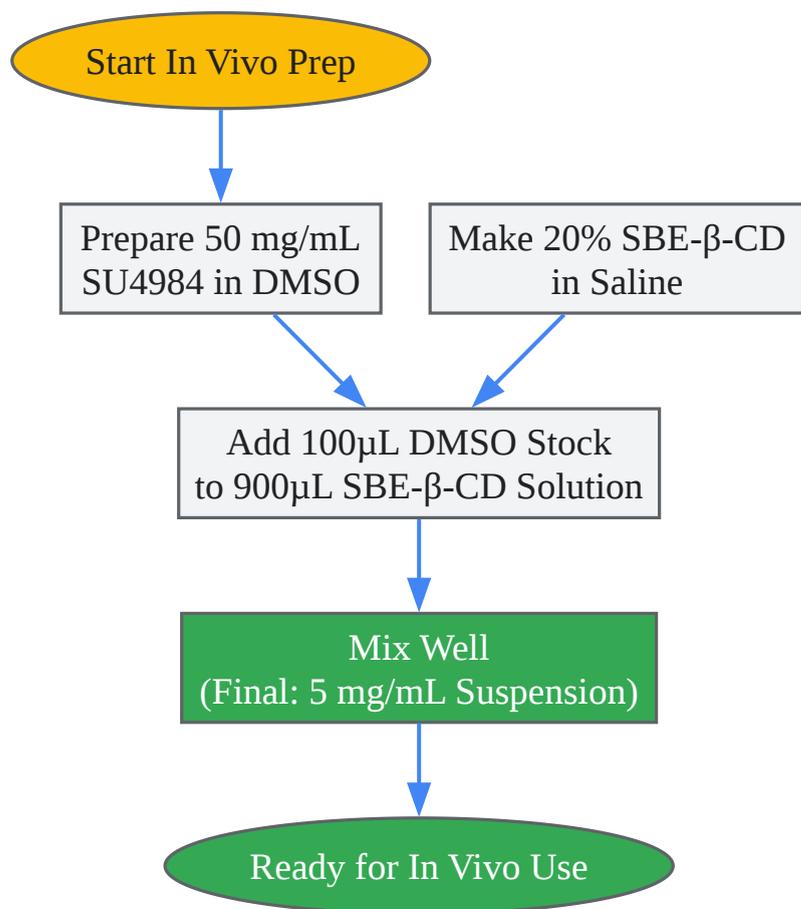
- **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the mass needed: $(333.38 \text{ g/mol}) \times (0.010 \text{ mol/L}) \times (0.001 \text{ L}) = 3.33 \text{ mg}$.
- **Weigh Compound:** Accurately weigh out 3.33 mg of **SU4984** powder.
- **Dissolve in DMSO:** Transfer the powder to a sterile vial and add 1 mL of pure, anhydrous DMSO.
- **Mix Thoroughly:** Vortex or sonicate the solution briefly to ensure complete dissolution, resulting in a clear solution.
- **Aliquot and Store:** Divide the solution into small, single-use aliquots and store them at **-80°C** to avoid repeated freeze-thaw cycles. Protect from light [1] [2].

Preparing an In Vivo Working Solution

For animal studies, **SU4984** requires a specific formulation to be administered safely. The following suspension protocol is cited from supplier recommendations.

- **Prepare Stock:** Create a 50 mg/mL stock solution in DMSO.
- **Prepare Diluent:** Dissolve 2 grams of SBE- β -CD in 10 mL of saline to make a 20% SBE- β -CD solution.
- **Mix for Administration:** Add 100 μ L of the DMSO stock solution to 900 μ L of the 20% SBE- β -CD solution. Add the DMSO to the aqueous solution sequentially and mix well. This yields a **5 mg/mL (15.00 mM) suspension** suitable for *in vivo* studies [1] [2].

This preparation workflow can be visualized as follows:



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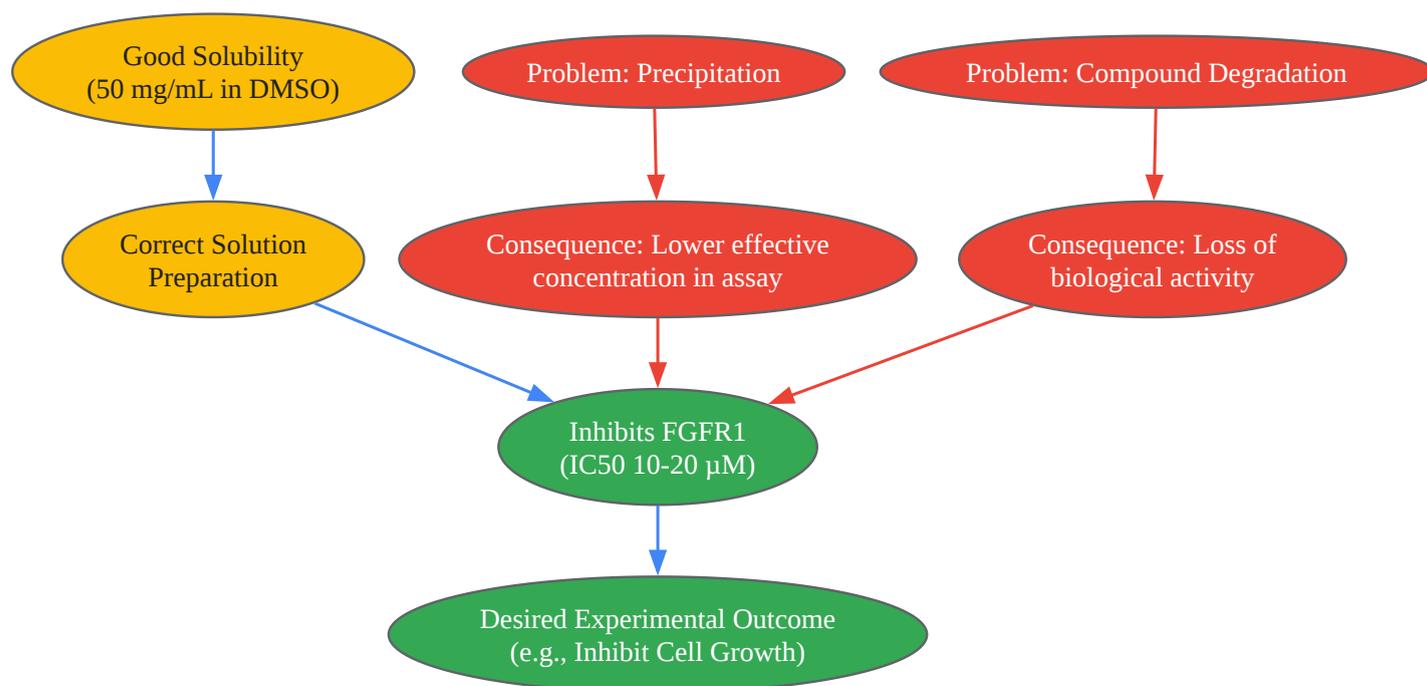
Troubleshooting Common Issues

- **If your solution becomes cloudy or precipitates:** This indicates the compound is falling out of solution. Gently warm the solution to 37°C and sonicate to re-dissolve. Re-filtering through a 0.2 μm filter may be necessary for sterile applications.
- **If you observe reduced biological activity:** **SU4984** is light-sensitive and can degrade over time, especially in solution. Ensure all stock solutions are protected from light by using amber vials or wrapping tubes in aluminum foil. For long-term storage, keep stock solutions at **-80°C** and avoid repeated freeze-thaw cycles by using small aliquots [1] [2].

SU4984 Mechanism & Experimental Context

SU4984 is an ATP-competitive, reversible inhibitor that primarily targets Fibroblast Growth Factor Receptor 1 (FGFR1) with an IC_{50} of 10-20 μM [1] [2] [3]. It is also known to inhibit the platelet-derived growth factor receptor (PDGFR) and the insulin receptor (InsR), but not the EGF receptor [4]. This mechanism is key to its use in cancer research.

The relationship between **SU4984**'s solubility, its preparation, and its function in an experiment is shown below.



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References

1. | inhibitor of the tyrosine kinase | InvivoChem SU 4984 [invivochem.com]
2. SU4984 | FGFR1 Inhibitor [medchemexpress.com]
3. | PDGFR | FGFR | IGF-1R | TargetMol SU 4984 [targetmol.com]
4. | CAS 186610-89-9 | SCBT - Santa Cruz Biotechnology SU 4984 [scbt.com]

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